

AS1949490: A Technical Guide to its Discovery and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1949490

Cat. No.: B605608

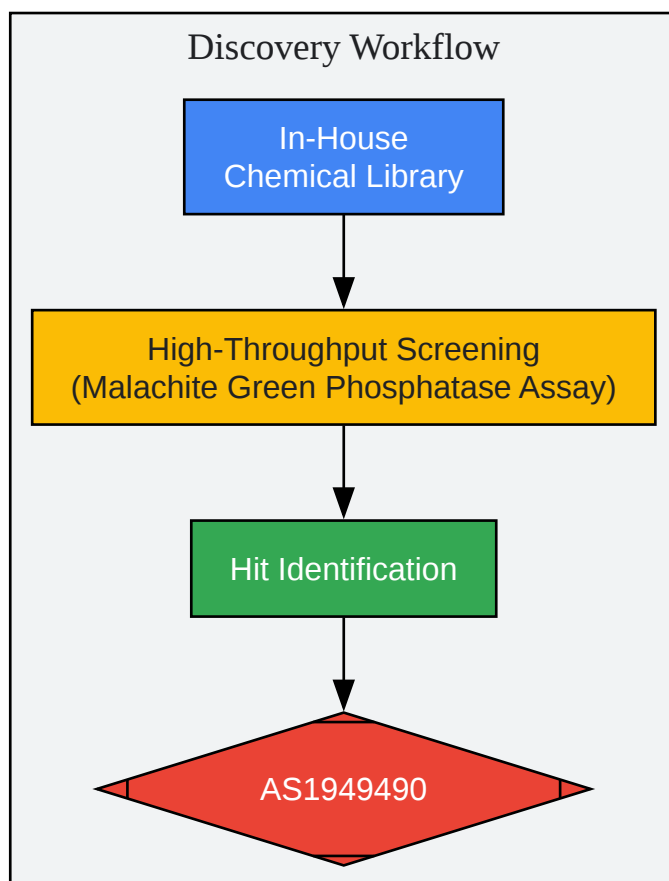
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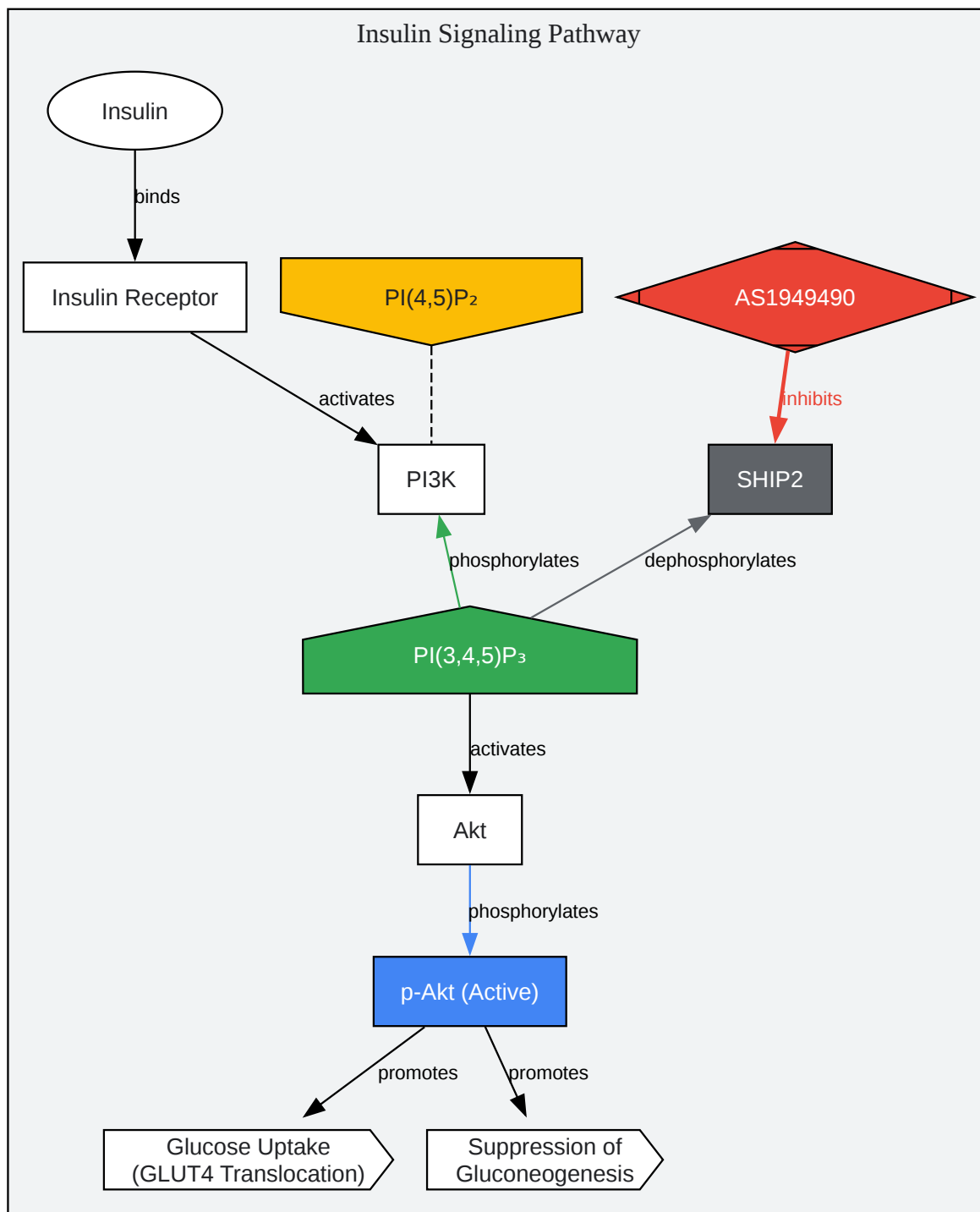
Audience: Researchers, scientists, and drug development professionals.

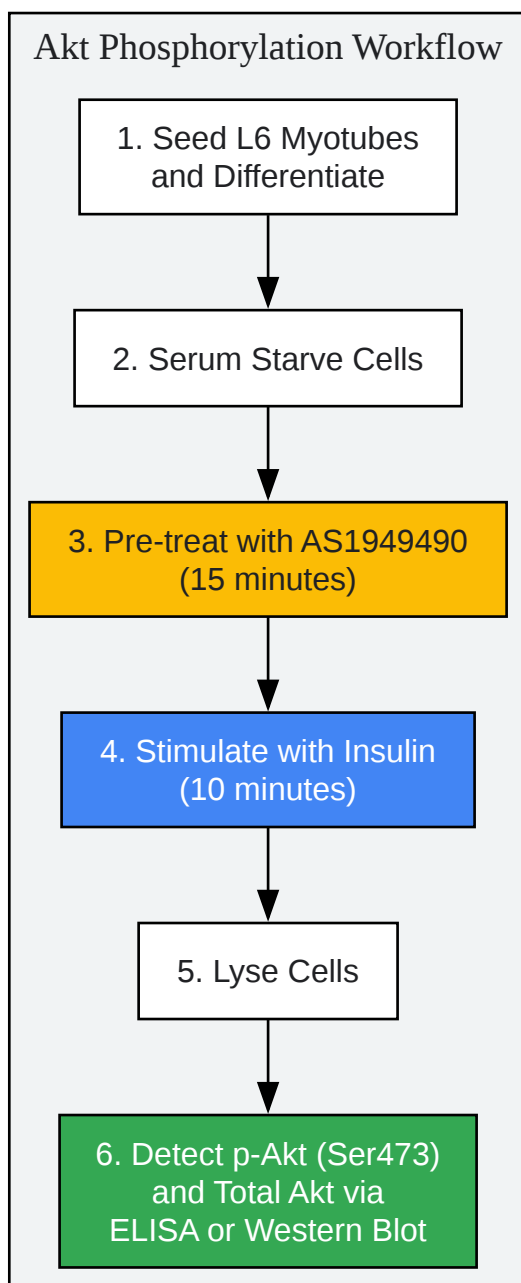
This document provides a comprehensive technical overview of **AS1949490**, a novel small molecule inhibitor of the SH2 domain-containing inositol 5'-phosphatase 2 (SHIP2). It details the compound's discovery, mechanism of action, and its biochemical, cellular, and in vivo characterization as a potential therapeutic agent for type 2 diabetes.

Discovery of AS1949490

AS1949490 was identified as a potent SHIP2 inhibitor through a high-throughput screening of an in-house chemical library.^[1] The primary screening assay utilized a malachite green-based method to measure phosphatase activity, enabling the efficient identification of initial hits.^{[1][2]}







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References

- 1. Discovery and functional characterization of a novel small molecule inhibitor of the intracellular phosphatase, SHIP2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery and functional characterization of a novel small molecule inhibitor of the intracellular phosphatase, SHIP2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AS1949490: A Technical Guide to its Discovery and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605608#discovery-and-characterization-of-as1949490]

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